

Physical and chemical characteristics of 4-Hydroxy-6-methyl-3-nitrocoumarin

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Compound of Interest

Compound Name: 4-Hydroxy-6-methyl-3-nitrocoumarin

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An In-depth Technical Guide to 4-Hydroxy-6-methyl-3-nitrocoumarin

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **4-Hydroxy-6-methyl-3-nitrocoumarin**. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from closely related analogues, namely 4-hydroxy-3-nitrocoumarin and 4-hydroxy-6-methylcoumarin, to project its properties. This document covers predicted physical and chemical data, detailed spectral analysis, a proposed experimental protocol for its synthesis, and an exploration of its potential biological activities based on the known effects of similar nitrocoumarin derivatives. All quantitative data are presented in structured tables for clarity, and key processes are visualized using Graphviz diagrams.

Introduction

Coumarins are a significant class of benzopyrone compounds found in many plants. Their derivatives are of great interest to the scientific community due to their diverse pharmacological activities, which include anticoagulant, antimicrobial, anticancer, and anti-inflammatory

properties. The introduction of a nitro group into the coumarin scaffold can significantly modulate its biological activity, making nitrocoumarins a promising area for drug discovery and development. This guide focuses on the specific, albeit lesser-studied, derivative: **4-Hydroxy-6-methyl-3-nitrocoumarin**.

Predicted Physical and Chemical Characteristics

The physical and chemical properties of **4-Hydroxy-6-methyl-3-nitrocoumarin** have been estimated based on the known values of 4-hydroxy-3-nitrocoumarin and 4-hydroxy-6-methylcoumarin. These predictions provide a baseline for experimental design and characterization.

Predicted Quantitative Data

Property	Predicted Value for 4-Hydroxy-6-methyl-3-nitrocoumarin	4-Hydroxy-3-nitrocoumarin[1][2]	4-Hydroxy-6-methylcoumarin
Molecular Formula	C ₁₀ H ₇ NO ₅	C ₉ H ₅ NO ₅	C ₁₀ H ₈ O ₃
Molecular Weight	221.17 g/mol	207.14 g/mol	176.17 g/mol
Melting Point	~180-190 °C (dec.)	172 °C (dec.)	261-264 °C
Appearance	Predicted to be a light yellow crystalline powder.	Light yellow crystalline powder.[3]	White to off-white powder.
Solubility	Predicted to be soluble in DMSO and DMF.	Soluble in DMSO.	Soluble in DMSO and methanol.

Predicted Spectral Data

The spectral characteristics of **4-Hydroxy-6-methyl-3-nitrocoumarin** are anticipated to be a composite of the features observed in its parent compounds.

Spectral Data	Predicted Characteristics for 4-Hydroxy-6-methyl-3-nitrocoumarin
^1H NMR	Signals corresponding to the aromatic protons on the benzene ring, a singlet for the methyl group, and a downfield signal for the hydroxyl proton. The chemical shifts will be influenced by the electron-withdrawing nitro group.
^{13}C NMR	Resonances for the carbonyl carbon, carbons of the aromatic ring, the methyl carbon, and carbons of the pyrone ring. The positions of the signals will be affected by the nitro and hydroxyl substituents.
FT-IR (cm^{-1})	Characteristic peaks for O-H stretching (broad), C=O stretching (lactone), C=C stretching (aromatic), and N-O stretching (nitro group).[3] [4]
Mass Spectrometry	A molecular ion peak corresponding to its molecular weight, along with fragmentation patterns characteristic of the coumarin core, including the loss of CO and NO ₂ . [1]

Experimental Protocols

The synthesis of **4-Hydroxy-6-methyl-3-nitrocoumarin** can be achieved through the electrophilic nitration of 4-hydroxy-6-methylcoumarin. The following protocol is a proposed method based on established procedures for the nitration of similar coumarin derivatives.

Synthesis of 4-Hydroxy-6-methyl-3-nitrocoumarin

Objective: To synthesize **4-Hydroxy-6-methyl-3-nitrocoumarin** via the nitration of 4-hydroxy-6-methylcoumarin.

Materials:

- 4-hydroxy-6-methylcoumarin

- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Glacial Acetic Acid
- Ice
- Distilled water
- Ethanol (for recrystallization)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Büchner funnel and filter paper
- Beakers

Procedure:

- In a round-bottom flask, dissolve 4-hydroxy-6-methylcoumarin in glacial acetic acid with stirring.
- Cool the flask in an ice bath to maintain a temperature between 0-5 °C.
- Slowly add concentrated sulfuric acid to the cooled solution while stirring.
- Prepare a nitrating mixture by cautiously adding concentrated nitric acid to concentrated sulfuric acid in a separate cooled flask.
- Add the nitrating mixture dropwise to the solution of 4-hydroxy-6-methylcoumarin, ensuring the temperature does not exceed 10 °C.

- After the addition is complete, continue stirring the reaction mixture in the ice bath for 1-2 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, slowly pour the reaction mixture over crushed ice in a beaker with constant stirring.
- A yellow precipitate of **4-Hydroxy-6-methyl-3-nitrocoumarin** should form.
- Collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the solid with cold distilled water to remove any residual acid.
- Recrystallize the crude product from ethanol to obtain the purified **4-Hydroxy-6-methyl-3-nitrocoumarin**.
- Dry the purified product in a desiccator.

Characterization: The structure and purity of the synthesized compound should be confirmed using ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry. The melting point of the purified product should also be determined.

Potential Biological Activities and Signaling Pathways

While no specific biological activities have been reported for **4-Hydroxy-6-methyl-3-nitrocoumarin**, the broader class of nitrocoumarins has demonstrated a range of pharmacological effects.

Antimicrobial Activity

Nitrocoumarin derivatives have been investigated for their potential as antimicrobial agents.[5] [6] Studies on compounds like 3-nitrocoumarins have shown activity against various bacterial and fungal strains, including *Staphylococcus aureus* and *Candida albicans*. [5] The mechanism of action is thought to involve the inhibition of essential enzymes in the microbial pathogens.[5]

Antitumor Activity

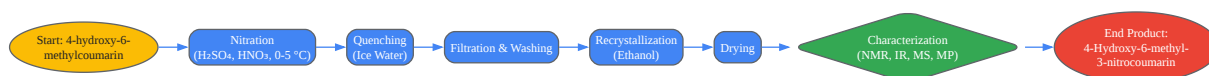
Several coumarin derivatives have been evaluated for their anticancer properties.[7][8][9] Nitro-substituted coumarins, in particular, have shown cytotoxic effects against various cancer cell lines. The proposed mechanisms of action include the induction of apoptosis, inhibition of cell proliferation, and modulation of key signaling pathways involved in cancer progression.[10] For instance, some coumarins have been found to inhibit enzymes like carbonic anhydrase, which are overexpressed in certain tumors.[9]

Enzyme Inhibition

The coumarin scaffold is known to interact with various enzymes. Nitrocoumarin derivatives have been specifically studied as inhibitors of enzymes such as urease and carbonic anhydrase.[11][12] The inhibition of these enzymes has therapeutic implications for various diseases. For example, urease inhibitors are of interest for treating infections caused by urease-producing bacteria, while carbonic anhydrase inhibitors have applications in conditions like glaucoma and certain types of cancer.[11][12]

Visualizations

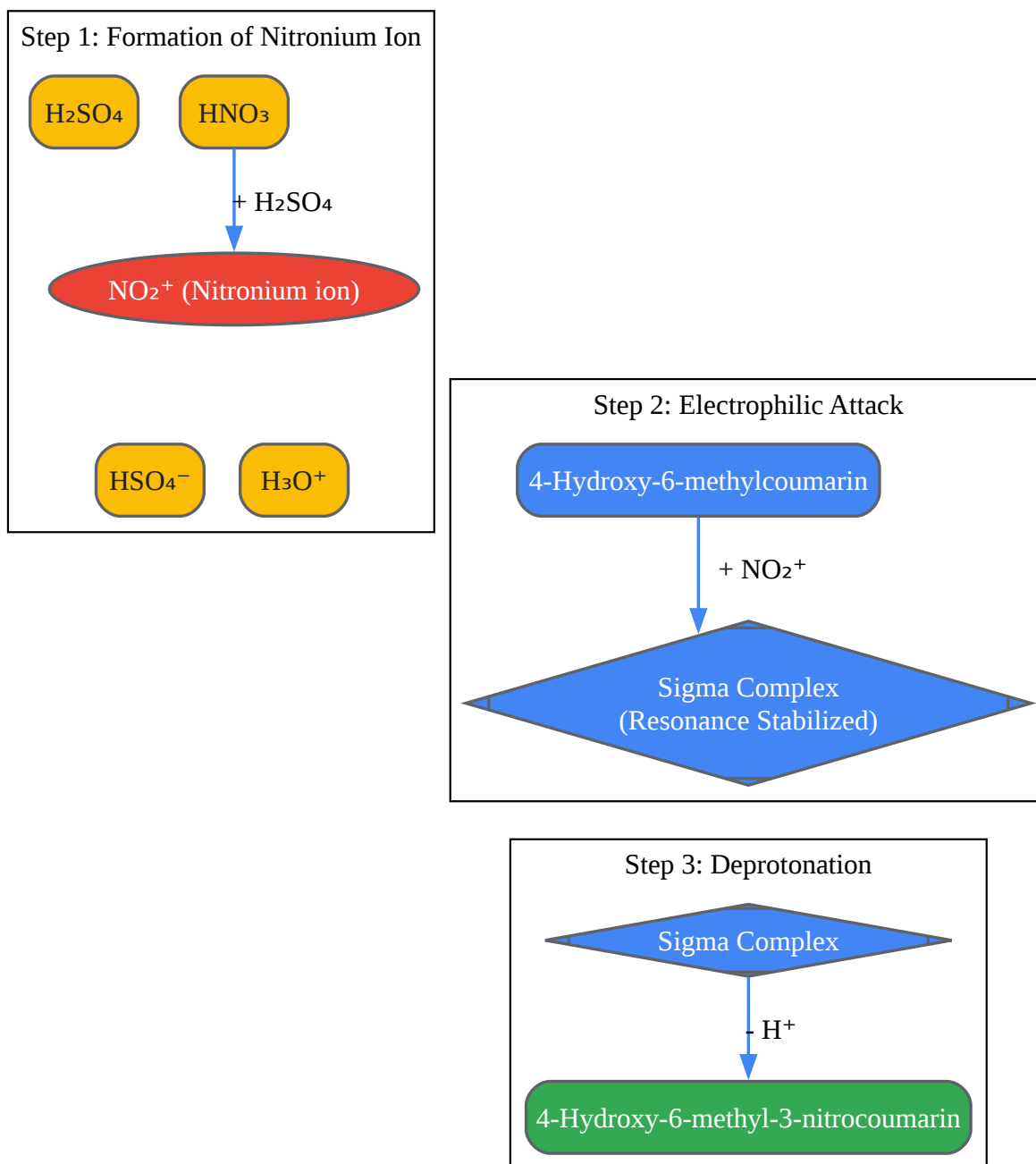
Proposed Synthesis Workflow



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Caption: Proposed experimental workflow for the synthesis of **4-Hydroxy-6-methyl-3-nitrocoumarin**.

General Mechanism of Electrophilic Nitration



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Caption: General mechanism for the electrophilic nitration of a coumarin derivative.

Conclusion

4-Hydroxy-6-methyl-3-nitrocoumarin represents an intriguing yet understudied molecule within the broader class of coumarin derivatives. Based on the analysis of its structural analogues, it is predicted to possess notable physical, chemical, and biological properties. The proposed synthetic route via electrophilic nitration is straightforward and based on well-established chemical principles. Further experimental investigation into this compound is warranted to validate these predictions and to fully explore its potential applications in medicinal chemistry and materials science. This guide serves as a foundational resource for researchers embarking on the study of this promising compound.

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